

An In-depth Technical Guide to the Physicochemical Properties of Pentylcyclohexane

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Compound of Interest

Compound Name: Pentylcyclohexane

Cat. No.: B1580667

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This technical guide provides a comprehensive overview of the boiling point and vapor pressure of **pentylcyclohexane**, targeted towards researchers, scientists, and professionals in drug development. This document collates critically evaluated data, details experimental methodologies for these measurements, and presents a logical workflow for property determination.

Physicochemical Data of Pentylcyclohexane

Pentylcyclohexane (CAS: 4292-92-6), also known as n-amylcyclohexane, is a saturated cyclic hydrocarbon.^{[1][2]} Its physical properties, particularly its boiling point and vapor pressure, are crucial for its application as a non-polar solvent and in various research contexts.^{[1][3]}

Boiling Point

The normal boiling point of **pentylcyclohexane** is the temperature at which its vapor pressure equals the surrounding atmospheric pressure at sea level (1 atm or 760 mmHg). The reported values for the boiling point of **pentylcyclohexane** are summarized in the table below.

Boiling Point (°C)	Pressure (mmHg)	Reference
203.00 to 204.00	760	The Good Scents Company[4]
202	760	Stenutz[5], ChemicalBook[6], Fisher Scientific[7]
206	Not Specified	Scent.vn (estimated)[1]
210.50	Not Specified	Solubility of Things[8]

Vapor Pressure

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature. The available vapor pressure data for **pentylcyclohexane** at various temperatures are presented below.

Vapor Pressure	Temperature (°C)	Reference
0.396 mmHg	25.00	The Good Scents Company (estimated)[4]
0.3239 hPa (~0.243 mmHg)	20	Scent.vn (estimated)[1]
0.4826 hPa (~0.362 mmHg)	25	Scent.vn (estimated)[1]

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data, which includes 29 experimental data points for the phase boundary pressure of **pentylcyclohexane** as a function of temperature, ranging from 210 K to 674 K.[9]

Experimental Protocols

The determination of boiling point and vapor pressure is fundamental to characterizing a liquid substance. Various established methods are employed, ranging from macroscale distillation to microscale techniques.

Method for Vapor Pressure and Boiling Point Determination of Hydrocarbons

A precise method for measuring vapor pressures and boiling points of hydrocarbons involves establishing a liquid-vapor equilibrium at controlled pressures.[\[10\]](#)

- **Apparatus Setup:** The core of the apparatus consists of an electrically heated boiler, a vapor space with a reentrant tube for a platinum resistance thermometer, and a condenser.[\[10\]](#)
- **Pressure Control:** The system is maintained at 20 fixed pressures automatically. The precise values of these pressures are determined by calibrating the apparatus with water, using established vapor pressure-temperature tables.[\[10\]](#)
- **Temperature Measurement:** The temperature of the liquid-vapor equilibrium is measured at each fixed pressure.[\[10\]](#)
- **Data Correlation:** The experimental data are then correlated using the three-constant Antoine equation: $\log P = A - B / (C + t)$, where P is the vapor pressure, t is the temperature, and A , B , and C are substance-specific constants. This correlation is typically performed using the method of least squares.[\[10\]](#)

General Laboratory Methods for Boiling Point Determination

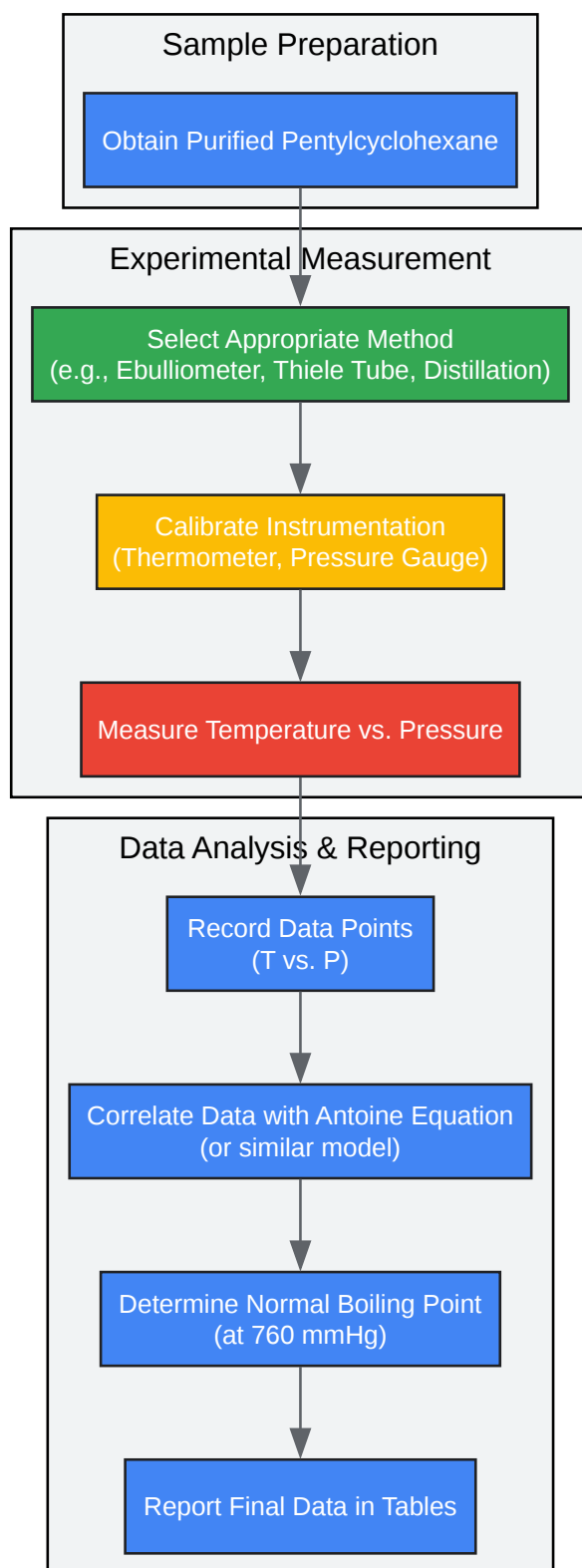
For general laboratory purposes, several methods are commonly used to determine the boiling point of a liquid.

- **Distillation Method:** A simple distillation apparatus can be used to measure the boiling point. The temperature of the vapor that is in equilibrium with the boiling liquid is recorded from a thermometer placed at the vapor outlet. This method requires a sufficient amount of the sample (typically >5 mL).[\[11\]](#)
- **Reflux Method:** A reflux setup, where the vapor is condensed and returned to the boiling flask, can also be used. A thermometer placed in the vapor phase below the condenser will register the boiling point.[\[11\]](#)

- Thiele Tube Method: This is a microscale method that requires a small amount of sample. The sample is heated in a small tube along with an inverted capillary tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and is more accurately read when the heat is removed and the liquid just begins to enter the capillary tube.[\[11\]](#)

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination and data analysis of the boiling point and vapor pressure of a compound like **pentylcyclohexane**.



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Caption: Workflow for Boiling Point and Vapor Pressure Determination.

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